

Personal protective equipment for handling 1,3-Diphenylisobenzofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Diphenylisobenzofuran

Cat. No.: B146845

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Essential Safety and Handling Guide for 1,3-Diphenylisobenzofuran

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential safety and logistical information for the use of **1,3-Diphenylisobenzofuran**, including personal protective equipment (PPE), operational protocols, and disposal plans.

Personal Protective Equipment (PPE)

When handling **1,3-Diphenylisobenzofuran**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specification/Standard
Eye Protection	Safety glasses or chemical goggles	Must have side shields.[1] Approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [2]
Hand Protection	Chemical protective gloves	PVC gloves are suggested.[1] For prolonged or frequent contact, a glove with a protection class of 5 or higher (breakthrough time > 240 minutes) is recommended.[1] For brief contact, a protection class of 3 or higher (breakthrough time > 60 minutes) is recommended.[1] Select gloves tested to a relevant standard (e.g., Europe EN 374, US F739).[1]
Respiratory Protection	Particulate respirator or dust mask	Use a NIOSH (US) or CEN (EU) approved respirator.[2] A type N95 (US) or type P1 (EN 143) dust mask can be used for nuisance levels of dust.[2]
Skin and Body Protection	Overalls, PVC apron, and protective clothing	Wear appropriate protective clothing to prevent skin exposure.[3][4]

Occupational Exposure Limits

While specific occupational exposure limits for **1,3-Diphenylisobenzofuran** have not been established, the following limits for "Particulates Not Otherwise Regulated" (PNOR) or "Insoluble or Poorly Soluble" particles should be observed as a conservative measure.

Jurisdiction/Organization	Exposure Limit (Time-Weighted Average)
US - California (OSHA)	5 mg/m ³ (Respirable fraction)
US - Tennessee (OSHA)	5 mg/m ³ (Respirable fraction)
US - Wyoming (OSHA)	5 mg/m ³ (Respirable fraction)
US - Michigan (OSHA)	5 mg/m ³ (Respirable dust)
Canada - Prince Edward Island	10 mg/m ³ (Inhalable particles)

Experimental Protocol: Safe Handling of 1,3-Diphenylisobenzofuran

This protocol outlines the procedural steps for the safe handling of **1,3-Diphenylisobenzofuran** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area.[\[2\]](#)
- Use a local exhaust ventilation system where solids are handled as powders or crystals.[\[1\]](#)
- Ensure an eye wash unit and safety shower are readily accessible.[\[1\]](#)
- Remove all potential ignition sources from the handling area.[\[1\]](#)

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as specified in the table above.
- Gloves must be inspected for integrity before use and worn only on clean hands.[\[1\]](#)[\[2\]](#)

3. Handling the Chemical:

- Avoid all personal contact, including inhalation of dust.[\[1\]](#)
- Avoid generating dust during handling.[\[1\]](#)

- Do not mix with oxidizing agents such as nitrates, oxidizing acids, or chlorine bleaches, as this may result in ignition.[1]
- The substance is air and light sensitive; store accordingly.[2]

4. Storage:

- Store in a cool, dry, and well-ventilated place.[2]
- Keep the container tightly closed.[2]
- Store away from light and air.[2]
- Recommended storage in a polyethylene or polypropylene container.[1]

5. Spill Management:

- Minor Spills:
 - Remove all ignition sources.[1]
 - Clean up spills immediately.[1]
 - Use dry clean-up procedures and avoid generating dust.[1]
 - Place the spilled material in a suitable, labeled container for waste disposal.[1]
- Major Spills:
 - Advise personnel in the area and alert emergency responders.[1]
 - Avoid all personal contact, including inhalation.[1]
 - Wear protective clothing.[1]

6. First Aid Measures:

- Eye Contact: Immediately wash out with fresh running water. Ensure complete irrigation by keeping eyelids apart.[1]

- Skin Contact: Immediately remove all contaminated clothing and footwear. Flush skin and hair with running water and soap if available.[1]
- Inhalation: If dust is inhaled, remove the individual from the contaminated area. Encourage the patient to blow their nose.[1]
- Ingestion: Accidental ingestion may be harmful.[1] Seek immediate medical attention.

7. Disposal Plan:

- **1,3-Diphenylisobenzofuran** and its container must be disposed of as hazardous waste.[1]
- All waste must be handled in accordance with local, state, and federal regulations.[1]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- Puncture containers to prevent re-use before disposal in an authorized landfill.[1]
- Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[2]

Workflow for Safe Handling of 1,3-Diphenylisobenzofuran

Caption: Safe handling workflow for **1,3-Diphenylisobenzofuran**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1,3-Diphenylisobenzofuran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146845#personal-protective-equipment-for-handling-1-3-diphenylisobenzofuran]

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